

# Tetraethylsilane material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Tetraethylsilane

Cat. No.: B1293383

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## Chemical Identification and Physical Properties

**Tetraethylsilane** is a colorless liquid with a mild odor.[1][2] It is insoluble in water.[2]

Table 1: Physical and Chemical Properties of **Tetraethylsilane**

Property	Value	Source
CAS Number	631-36-7	[1][2]
Molecular Formula	C8H20Si	[2][3]
Molecular Weight	144.33 g/mol	[3][4]
Appearance	Clear, colorless liquid	[1][2]
Odor	Slight / Mild	[1][2]
Melting Point	-82.5 °C	[1][4][5]
Boiling Point	153 - 154 °C @ 760 mmHg	[1][5]
Flash Point	25 °C (77 °F) - closed cup	[4]
Density	0.761 g/mL at 25 °C	[4][5]
Vapor Pressure	5.0 mmHg	[6]
Water Solubility	Insoluble	[2][5]
Refractive Index	n <sub>20</sub> /D 1.4263	[4][5]

## Hazard Identification and Classification

**Tetraethylsilane** is classified as a flammable liquid and vapor.[2][7] It can cause skin, eye, and respiratory irritation.[2][6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[2][6][7]
Skin corrosion/irritation	2	H315: Causes skin irritation[2][6]
Serious eye damage/eye irritation	2A / 2	H319: Causes serious eye irritation[2][6]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation[2][6]

## Experimental Protocols

The toxicological data for **tetraethylsilane** are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key toxicological assessments.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.[8]

- Test Species: The albino rabbit is the preferred species for this study.[8]
- Methodology: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of clipped, intact skin (approximately 6 cm<sup>2</sup>).[8] The application site is then covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[9] Another area of untreated skin serves as a control.[8] After 4 hours, the dressing and any residual test substance are removed.[8][9]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal of the test substance.[8] Dermal reactions are graded according to a numerical scoring system. If the effects persist after 72 hours, the observation period is extended up to 14 days.[8]

- Evaluation: The substance is considered an irritant if it produces reversible skin damage.<sup>[1]</sup>

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This study evaluates the potential of a substance to cause damage to the eye upon a single exposure.<sup>[7]</sup><sup>[10]</sup>

- Test Species: Healthy, young adult albino rabbits are used for this test.<sup>[7]</sup>
- Methodology: Prior to the in vivo test, a weight-of-the-evidence analysis of existing data is performed.<sup>[7]</sup> If testing is necessary, a single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.<sup>[10]</sup> The test is initially performed on a single animal.<sup>[11]</sup>
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application of the substance.<sup>[10]</sup> The evaluation includes scoring of corneal opacity, iritis, and conjunctival redness and swelling. The duration of the study should be sufficient to assess the reversibility of any observed effects.<sup>[11]</sup>
- Evaluation: If a corrosive or severe irritant effect is observed in the first animal, no further testing is conducted.<sup>[11]</sup> If the initial response is not severe, the test is confirmed using up to two additional animals.<sup>[10]</sup>

## Acute Dermal Toxicity (Based on OECD Guideline 402)

This test provides information on the health hazards likely to arise from a short-term dermal exposure to a substance.<sup>[12]</sup>

- Test Species: The rat is the preferred species for this study.<sup>[6]</sup>
- Methodology: The test substance is applied evenly over a clipped area of skin, which is approximately 10% of the total body surface area. The application site is then covered with a porous gauze dressing for a 24-hour exposure period.<sup>[13]</sup> The study is conducted using a stepwise procedure with a limited number of animals of a single sex (usually females) per step.<sup>[6]</sup>

- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.<sup>[13]</sup> Body weight is recorded weekly. At the end of the study, all animals are subjected to a gross necropsy.<sup>[12]</sup>
- Evaluation: The results are used to determine the acute dermal toxicity of the substance and to classify it according to the Globally Harmonized System (GHS).<sup>[13]</sup>

## Safety and Handling

Proper handling and storage of **tetraethylsilane** are crucial to prevent exposure and accidents.

### Handling Procedures

- Avoid contact with skin and eyes.<sup>[8]</sup>
- Avoid inhalation of vapor or mist.<sup>[7][8]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[1][7]</sup>
- Use only non-sparking tools.<sup>[1][7]</sup>
- Take precautionary measures against static discharge.<sup>[1][7]</sup>
- Ground and bond container and receiving equipment.<sup>[7]</sup>
- Use in a well-ventilated area.<sup>[7][9]</sup>

### Storage Conditions

- Store in a cool, dry, and well-ventilated place.<sup>[1][2][7]</sup>
- Keep container tightly closed.<sup>[1][2][7]</sup>
- Store away from heat and sources of ignition.<sup>[1]</sup>
- Incompatible with strong oxidizing agents.<sup>[1]</sup>

## Emergency Procedures

In case of an emergency, follow these first-aid and firefighting measures.

## First-Aid Measures

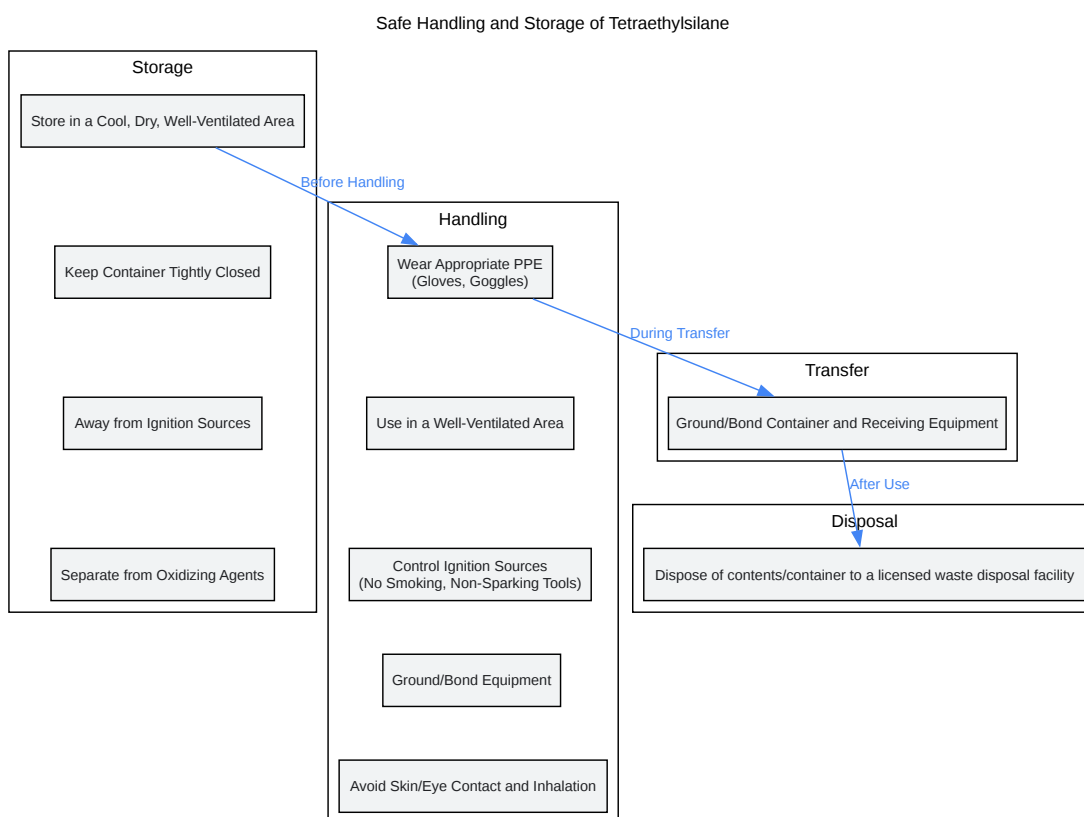
- Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.[\[7\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [\[7\]](#) Wash with plenty of soap and water.[\[7\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[9\]](#) Immediately flush eyes thoroughly with water for at least 15 minutes.[\[7\]](#) Get medical advice/attention.[\[7\]](#)
- Ingestion: Rinse mouth.[\[9\]](#) Never give anything by mouth to an unconscious person. Get medical advice/attention.[\[7\]](#)

## Firefighting Measures

- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, dry chemical.[\[7\]](#)
- Unsuitable Extinguishing Media: None known.[\[7\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and may travel to a source of ignition and flash back.[\[1\]](#) Irritating fumes and organic acid vapors may develop when the material is exposed to water or open flame.[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[\[1\]](#)

## Visualized Workflows and Logical Relationships

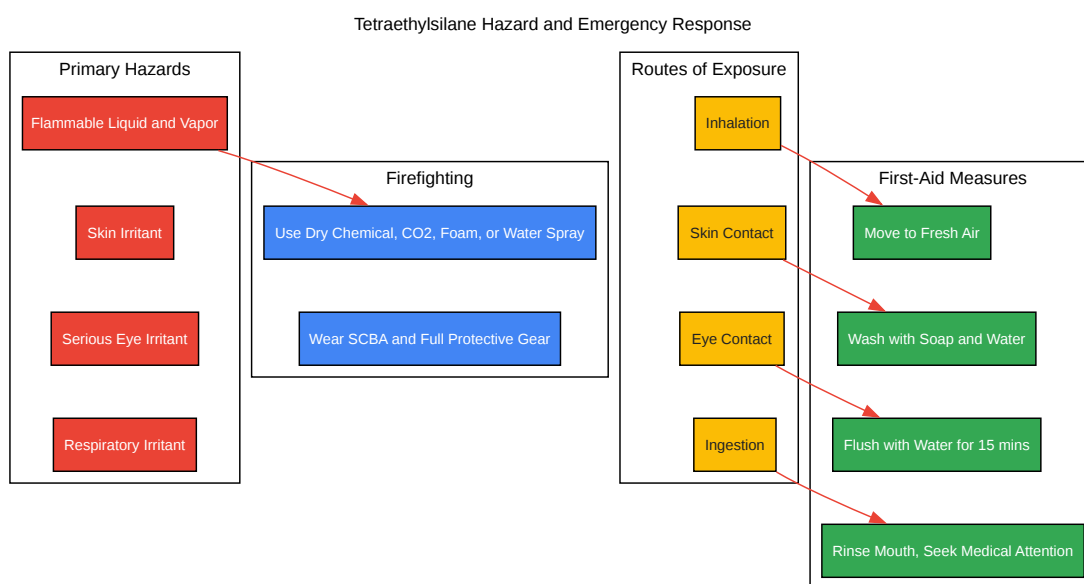
### Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **tetraethylsilane**.

## Hazard Identification and Emergency Response



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